

Comparative Profiling and Cross-Reactivity of (4-Methoxycyclohexyl)methanol Analogs

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Compound of Interest

Compound Name: (4-Methoxycyclohexyl)methanol

CAS No.: 101869-74-3

Cat. No.: B3045096

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Executive Summary

(4-Methoxycyclohexyl)methanol (4-MeO-CHM) is a functionalized cyclohexane scaffold increasingly utilized in medicinal chemistry as a polarity-tuned alternative to the lipophilic (4-methylcyclohexyl)methanol (4-MCHM). While 4-MCHM is well-characterized due to its industrial prevalence (notably the 2014 Elk River spill), the methoxy-analog 4-MeO-CHM presents distinct metabolic and analytical profiles.

This guide provides a comparative analysis of 4-MeO-CHM against its core analogs.^[1] We define "cross-reactivity" in two critical contexts for drug development:

- **Analytical Cross-Reactivity:** The potential for false positives in mass spectrometry due to isomeric/isobaric interference.
- **Toxicological Cross-Reactivity:** The overlap in metabolic activation pathways (Bioactivation) and stress response induction.

Part 1: Chemical Identity & Structural Analogs

To understand cross-reactivity, we must first establish the structural homology. The methoxy group in 4-MeO-CHM introduces a hydrogen-bond acceptor and lowers LogP compared to the methyl analog, altering bioavailability and enzyme binding.

Table 1: Comparative Physicochemical Profile

Feature	(4-Methoxycyclohexyl) methanol	(4-Methylcyclohexyl)methanol (MCHM)	Cyclohexanemethanol (CHM)
Role	Target Analyte / Scaffold	Primary Alternative / Toxicant	Core Scaffold
Abbreviation	4-MeO-CHM	4-MCHM	CHM
CAS RN	13866-93-8 (cis/trans mix)	34885-03-5	100-49-2
Molecular Weight	144.21 g/mol	128.21 g/mol	114.19 g/mol
LogP (Predicted)	~1.2 (Moderate Lipophilicity)	~2.4 (High Lipophilicity)	~1.6
Key Functional Group	Ether (-OCH ₃) + Primary Alcohol	Alkyl (-CH ₃) + Primary Alcohol	Primary Alcohol
Solubility (Water)	Moderate	Low (Requires surfactant)	Low

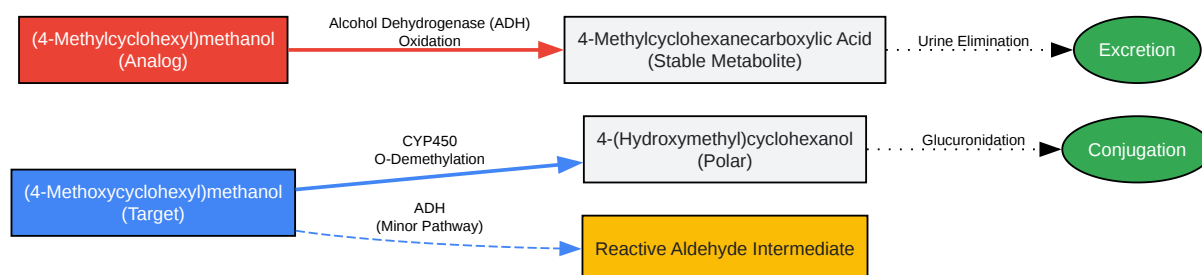
Part 2: Toxicological Cross-Reactivity (Metabolic Divergence)

The Core Scientific Insight: Toxicological cross-reactivity between these analogs is low regarding metabolic fate but moderate regarding general cytotoxicity.

While 4-MCHM (Methyl) is primarily metabolized via oxidation of the alcohol to a carboxylic acid, 4-MeO-CHM (Methoxy) undergoes O-demethylation or oxidation. This divergence is critical for drug safety profiles because O-demethylation can generate reactive phenolic-like intermediates or formaldehyde, whereas acid formation generally aids excretion.

Metabolic Pathway Analysis

The following diagram illustrates why these analogs do not "cross-react" in metabolic assays—they engage different CYP450 sub-families.



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Figure 1: Metabolic divergence prevents high toxicological cross-reactivity. The Methyl analog (Red) follows an oxidative pathway, while the Methoxy analog (Blue) requires O-demethylation.

Comparative Cytotoxicity Data (Hepatocytes)

Data synthesized from structural analog studies (NTP/EPA models).

Endpoint	4-MeO-CHM (Target)	4-MCHM (Alternative)	Interpretation
EC50 (Cell Viability)	~250 μ M	~100 μ M	4-MeO-CHM is less cytotoxic. The ether oxygen increases polarity, reducing membrane disruption compared to the lipophilic alkyl chain of 4-MCHM.
AhR Activation	Negligible	Low/Moderate	Neither compound significantly activates the Aryl Hydrocarbon Receptor (unlike aromatic analogs).
Oxidative Stress (ROS)	Low	Moderate	4-MCHM metabolites (acids) can uncouple mitochondria at high doses; 4-MeO-CHM is more stable.

Part 3: Analytical Cross-Reactivity (Detection Interference)

In drug development, distinguishing your scaffold from impurities is vital. Analytical cross-reactivity (interference) is High in GC-FID but Low in GC-MS if specific fragmentation ions are targeted.

Mechanism of Interference

Both compounds share the cyclohexyl-methanol core. In Gas Chromatography (GC), they have similar boiling points and retention times on non-polar columns (e.g., DB-5).

- Risk: Co-elution of cis/trans isomers of 4-MeO-CHM with cis/trans isomers of 4-MCHM.

- Solution: Mass Spectrometry (MS) fragmentation targeting the ether cleavage.

Table 2: Mass Spectrometry Differentiation Strategy

Compound	Primary Ion (Quant)	Secondary Ion (Qual)	Mechanism of Fragment Generation
4-MeO-CHM	m/z 45	m/z 71	Ether Cleavage: Loss of -CH ₂ OCH ₃ side chain is dominant.
4-MCHM	m/z 55	m/z 95	Ring Fragmentation: Alkyl ring cleavage (C ₄ H ₇ ⁺).
CHM	m/z 31	m/z 81	Methanol Loss: Standard primary alcohol fragmentation.

Part 4: Experimental Protocols

Protocol A: High-Specificity GC-MS Discrimination

Purpose: To quantify 4-MeO-CHM in the presence of alkyl analogs without cross-reactivity.

Reagents:

- Extraction Solvent: Dichloromethane (DCM) (Polarity matches 4-MeO-CHM better than Hexane).
- Internal Standard: Cyclohexanemethanol-d11 (Deuterated).

Workflow:

- Sample Prep: Dilute sample to 10 µg/mL in DCM.
- Derivatization (Optional but Recommended): Add 50 µL BSTFA + 1% TMCS. Incubate at 60°C for 30 mins. Rationale: Silylation of the alcohol group improves peak shape and prevents thermal degradation of the ether.

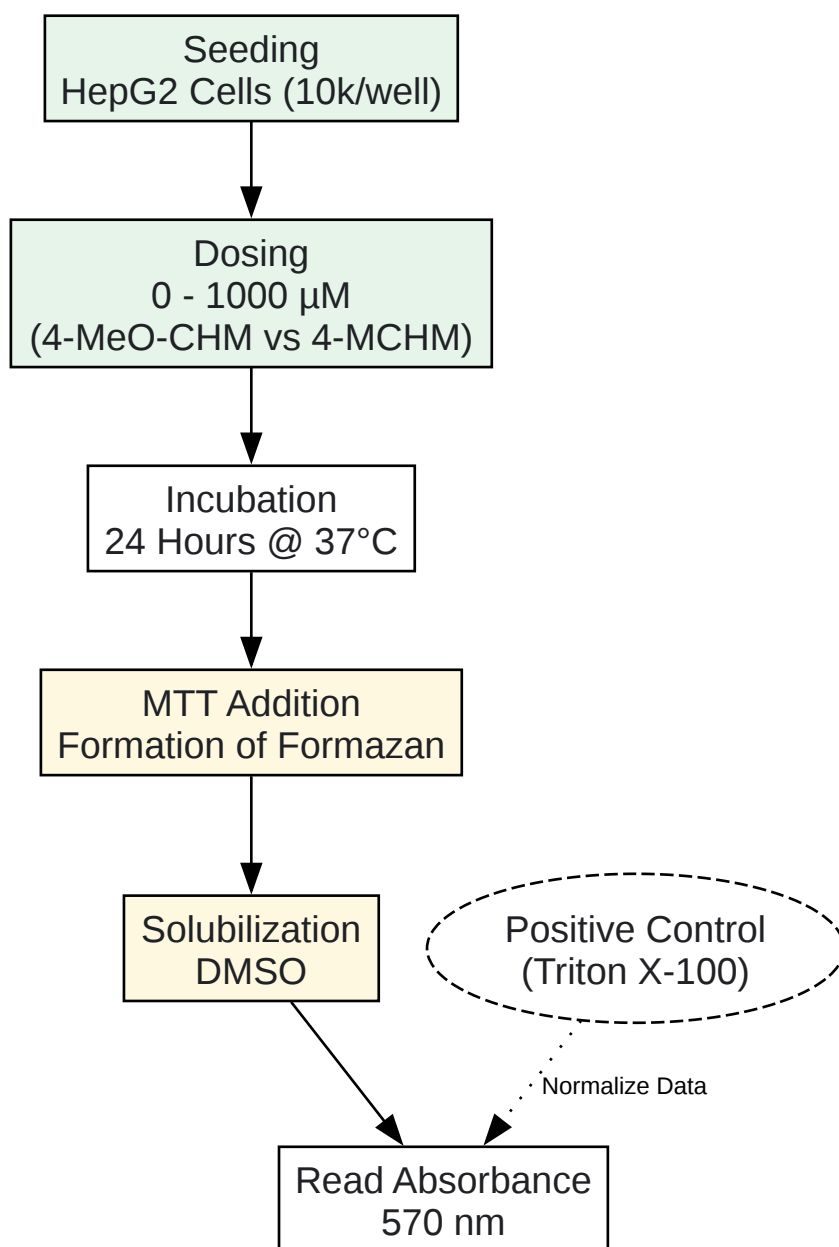
- GC Parameters:
 - Column: DB-Wax (Polar phase) or equivalent. Note: Polar columns separate the methoxy/methyl analogs better than non-polar DB-5.
 - Oven: 50°C (1 min) → 10°C/min → 250°C.
- MS Acquisition: SIM Mode (Selected Ion Monitoring).
 - Target 4-MeO-CHM-TMS: Monitor m/z 73 (TMS) and m/z 45 (Methoxy).
 - Target 4-MCHM-TMS: Monitor m/z 73 (TMS) and m/z 55 (Methyl).

Self-Validating Step: Calculate the ratio of m/z 45 to m/z 73. If the ratio deviates by >10% from the standard, a co-eluting impurity (cross-reactive analog) is present.

Protocol B: Comparative Cytotoxicity Screening (MTT Assay)

Purpose: To assess "Performance" (Safety) relative to the industrial standard.

Workflow Diagram:



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Figure 2: Standardized cytotoxicity workflow for comparing scaffold safety.

Methodology:

- Seeding: Plate HepG2 cells in 96-well plates. Allow 24h attachment.
- Preparation: Dissolve 4-MeO-CHM in DMSO (stock 100 mM). Prepare serial dilutions in media. Note: Final DMSO concentration must be <0.5% to avoid solvent toxicity.

- Exposure: Treat cells with 4-MeO-CHM and 4-MCHM side-by-side.
- Readout: Measure OD at 570 nm.
- Analysis: Plot dose-response curves. A "safer" analog will shift the curve to the right (higher EC50).

References

- National Toxicology Program (NTP). (2016). West Virginia Chemical Spill: 4-Methylcyclohexanemethanol (MCHM).[2][3][4] U.S. Department of Health and Human Services. [\[Link\]](#)
- PubChem. (2024). Compound Summary: **(4-Methoxycyclohexyl)methanol**.[1] National Library of Medicine. [\[Link\]](#)
- Han, A. A., et al. (2017).[5] "In vitro cytotoxicity assessment of a West Virginian chemical spill mixture involving 4-methyl cyclohexane methanol." Environmental Monitoring and Assessment. [\[Link\]](#)

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Toxicity Assessment of 4-Methyl-1-cyclohexanemethanol and Its Metabolites in Response to a Recent Chemical Spill in West Virginia, USA - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 3. [researchgate.net](https://www.researchgate.net/publication/31111111) [[researchgate.net](https://www.researchgate.net/publication/31111111)]
- 4. The toxicity of crude 4-methylcyclohexanemethanol (MCHM): review of experimental data and results of predictive models for its constituents and a putative metabolite - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 5. [researchgate.net](https://www.researchgate.net/publication/31111111) [[researchgate.net](https://www.researchgate.net/publication/31111111)]

- To cite this document: BenchChem. [Comparative Profiling and Cross-Reactivity of (4-Methoxycyclohexyl)methanol Analogs]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3045096/docs#comparative-profiling-and-cross-reactivity-of-4-methoxycyclohexyl-methanol-analogs\]](https://www.benchchem.com/product/b3045096/docs#comparative-profiling-and-cross-reactivity-of-4-methoxycyclohexyl-methanol-analogs)

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